Adimolol Hydrochloride Monohydrate: Structural Architecture & Physicochemical Profile

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Compound of Interest

Compound Name:	*Adimolol hydrochloride hydrate*
CAS No.:	*83487-83-6*
Cat. No.:	*B1664375*

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Executive Summary

Adimolol Hydrochloride Monohydrate (CAS: 83487-83-6 for the salt/solvate complex) represents a distinct class of antihypertensive agents characterized by a dual mechanism of action: non-selective

-adrenergic antagonism combined with

-adrenergic blockade. Unlike conventional

-blockers (e.g., timolol, propranolol), adimolol exhibits an extended duration of action, attributed to its unique benzimidazolone-substituted side chain.

This technical guide dissects the chemical structure, solid-state properties, and synthetic pathways of the monohydrate form, which is selected in drug development for its superior thermodynamic stability compared to the anhydrous or amorphous counterparts.

Chemical Structure & Molecular Identity[1][2][3][4][5][6]

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The pharmacological efficacy of adimolol is encoded in its chemical structure, which fuses a lipophilic naphthalene moiety with a polar benzimidazolone "tail" via a standard propanolamine linker.

Identification Data

Parameter	Technical Specification
Systematic Name	1-(3-((2-hydroxy-3-(1-naphthalenyloxy)propyl)amino)-3-methylbutyl)-1,3-dihydro-2H-benzimidazol-2-one hydrochloride monohydrate
Molecular Formula	
Molecular Weight	473.99 g/mol (Salt + Hydrate)
Active Moiety MW	419.52 g/mol (Free Base)
Chirality	Racemic mixture (contains one chiral center at the secondary alcohol)
Appearance	White to off-white crystalline powder

Structural Segmentation

The molecule can be deconstructed into four functional domains, each serving a specific pharmacodynamic or pharmacokinetic role:

- Naphthyloxy Head Group: Provides high lipophilicity, facilitating blood-brain barrier penetration (central sympatholytic effects) and non-selective

  -receptor affinity.

- Propanolamine Linker: The essential pharmacophore for

  -adrenergic blockade. The secondary hydroxyl group interacts with the aspartate residue in the receptor binding pocket.

- Steric Spacer (Gem-dimethyl group): The 3-methylbutyl chain introduces steric bulk, protecting the amine from rapid metabolic deamination and contributing to the drug's long

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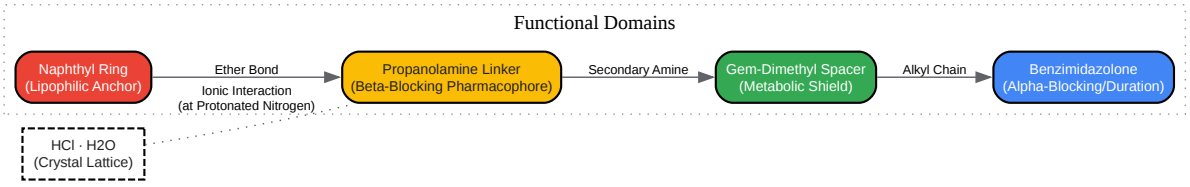
half-life.

- Benzimidazolone Tail: A unique heterocyclic terminus that confers

  -antagonistic properties and enhances receptor residence time.

Structural Visualization

The following diagram illustrates the connectivity and functional domains of the Adimolol molecule.



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Caption: Functional decomposition of Adimolol HCl Monohydrate showing the pharmacophore connectivity.

Physicochemical Properties[3][4][5][8][11][12]

The selection of the monohydrate form is driven by solid-state physics. While the anhydrous hydrochloride salt is hygroscopic (prone to absorbing atmospheric moisture), the monohydrate incorporates water into the crystal lattice, creating a thermodynamically stable entity under ambient conditions.

Solubility Profile

Adimolol HCl is an amphiphilic molecule. The salt formation improves aqueous solubility compared to the free base, but the lipophilic naphthyl and benzimidazolone groups maintain significant organic solubility.

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Solvent	Solubility Characteristics	Relevance
Water	Soluble	Essential for oral bioavailability and dissolution.
Ethanol	Freely Soluble	Used in recrystallization and purification processes.
Chloroform	Soluble	Indicates lipophilic character.
Ether	Practically Insoluble	Standard anti-solvent for precipitation.

Acid-Base Characteristics (pKa)

- Secondary Amine (Basic): pKa

  9.4 – 9.6. At physiological pH (7.4), the drug exists primarily in its ionized (protonated) form, which is crucial for interaction with the anionic site of adrenergic receptors.

- Benzimidazolone (Weakly Acidic): The NH group in the ring has a very high pKa (>12), remaining un-ionized at physiological pH.

Solid-State Characterization

To verify the monohydrate structure, specific analytical signatures are observed:

- Thermal Analysis (DSC/TGA):
  - Dehydration: A broad endothermic event typically between 60°C–100°C, corresponding to the loss of the lattice water molecule (approx. 3.8% weight loss in TGA).
  - Melting: A sharp endotherm follows dehydration, representing the melting of the anhydrous salt.
- X-Ray Diffraction (XRD): The monohydrate exhibits a distinct powder diffraction pattern differing from the anhydrous form, characterized by specific 2

  peaks that reflect the expanded unit cell accommodating the water molecule.

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Synthesis and Manufacturing Route

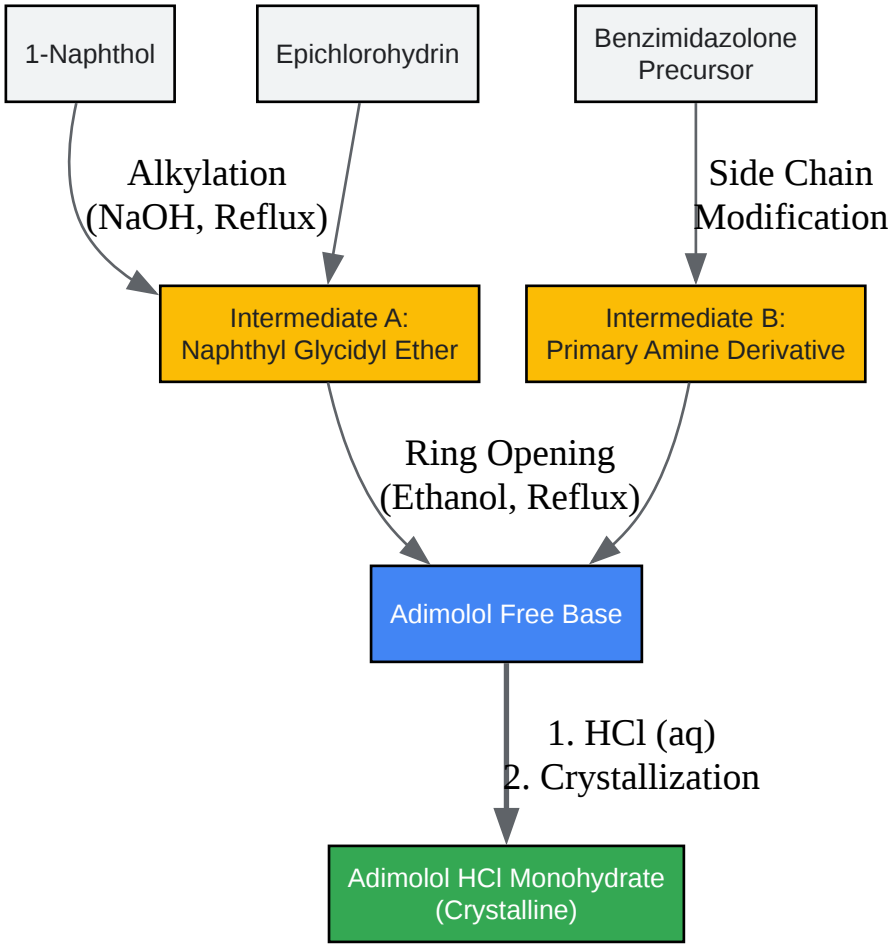
The industrial synthesis of Adimolol HCl Monohydrate typically follows a convergent pathway, coupling a naphthyl-epoxide with a benzimidazolone-amine.

Retrosynthetic Analysis

The molecule is assembled from two primary building blocks:

- Intermediate A: 1-(2,3-epoxypropoxy)naphthalene (Glycidyl ether of 1-naphthol).
- Intermediate B: 1-(3-amino-3-methylbutyl)-1,3-dihydro-2H-benzimidazol-2-one.[1][2]

Synthetic Workflow



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Caption: Convergent synthesis pathway for Adimolol HCl Monohydrate.

Protocol Causality

- Epoxide Opening: The reaction between the primary amine (Intermediate B) and the epoxide (Intermediate A) is regioselective, favoring attack at the less substituted carbon of the epoxide ring, ensuring the correct secondary alcohol formation.
- Gem-Dimethyl Effect: The presence of the gem-dimethyl group on the amine chain sterically hinders the nitrogen, preventing over-alkylation (formation of tertiary amines) and increasing the yield of the desired secondary amine product.
- Monohydrate Crystallization: The final step involves crystallization from a water/alcohol mixture. The presence of water is critical; attempting to crystallize from anhydrous solvents would yield the hygroscopic anhydrous salt, which is less stable for storage.

Pharmacology & Mechanism of Action

Adimolol distinguishes itself from other

-blockers through its "hybrid" pharmacological profile.

Receptor Affinity

- -Adrenergic Blockade (Non-selective): Competitive antagonism at

  (cardiac) and

  (bronchial/vascular) receptors. This reduces heart rate and myocardial contractility.[3]
- -Adrenergic Blockade: The benzimidazolone moiety confers affinity for

  receptors on vascular smooth muscle, leading to vasodilation. This opposes the reflex vasoconstriction often seen with pure

  -blockers.

Clinical Consequence

The dual mechanism results in a potent antihypertensive effect where peripheral vascular resistance is reduced (via

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-blockade) while cardiac output is modulated (via

-blockade). The high lipophilicity allows for central nervous system penetration, contributing to centrally mediated reduction in sympathetic outflow.

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